

In-Depth Technical Guide: 2-Octyldodecyl heptanoate (CAS: 94277-33-5)

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Compound of Interest

Compound Name: 2-Octyldodecyl heptanoate

Cat. No.: B15175844

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Introduction

2-Octyldodecyl heptanoate, a Guerbet ester, is a branched-chain fatty acid ester with significant applications in the cosmetic and pharmaceutical industries. Its unique structure, derived from the Guerbet reaction of alcohols, imparts desirable properties such as low melting point, high boiling point, and excellent lubricity. This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and (to the extent publicly available) the biological and toxicological profile of **2-octyldodecyl heptanoate**.

Physicochemical Properties

Quantitative data for **2-octyldodecyl heptanoate** is summarized in the table below. The branched nature of the 2-octyldodecyl group results in a product that is liquid at room temperature and exhibits good thermal stability.

Property	Value	Source
CAS Number	94277-33-5	[1][2]
Molecular Formula	C ₂₇ H ₅₄ O ₂	[1][2]
Molecular Weight	410.71 g/mol	[1][2]
Boiling Point	443.9 °C at 760 mmHg	[2]
Flash Point	226.7 °C	[2]
Density	0.859 g/cm ³	[2]
Solubility	Soluble in most organic solvents; insoluble in water.	[3]

Synthesis

General Experimental Protocol for Guerbet Ester Synthesis

While a specific protocol for **2-octyldodecyl heptanoate** is not readily available in public literature, a general method for the synthesis of Guerbet esters involves the esterification of a Guerbet alcohol with a carboxylic acid.[3][4] The synthesis of **2-octyldodecyl heptanoate** would proceed via the reaction of 2-octyldodecanol (a Guerbet alcohol) with heptanoic acid.

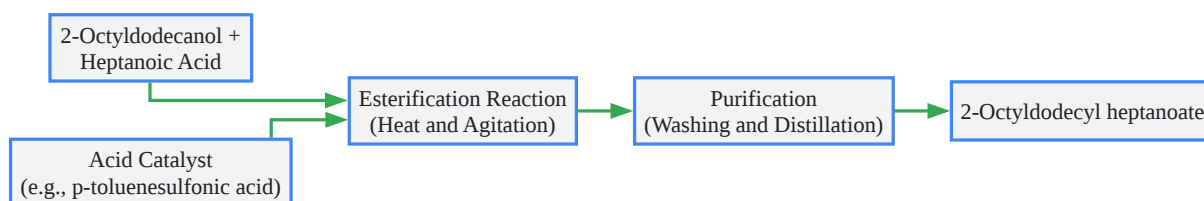
Reaction Scheme:

Methodology:

- **Reactant Mixture:** 2-Octyldodecanol and heptanoic acid are combined in a reaction vessel, typically in a 1:1 molar ratio.
- **Catalyst:** An acid catalyst, such as p-toluenesulfonic acid, is added to the mixture.[4]
- **Reaction Conditions:** The reaction mixture is heated to a temperature between 230 and 250 °C with good agitation.[5]
- **Water Removal:** The water generated during the esterification is continuously removed to drive the reaction to completion. This is often achieved by distillation.[5]

- **Monitoring:** The progress of the reaction can be monitored by techniques such as gas-liquid chromatography (GLC) to determine the conversion of the reactants.[5]
- **Purification:** Upon completion, the reaction mixture is cooled. The crude product is then purified, which may involve washing with a dilute aqueous acid to remove the catalyst, followed by distillation to obtain the pure **2-octyldodecyl heptanoate**. [5]

Logical Workflow for Guerbet Ester Synthesis:



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Caption: General workflow for the synthesis of **2-Octyldodecyl heptanoate**.

Spectroscopic Characterization (Predicted)

Specific spectroscopic data for **2-octyldodecyl heptanoate** is not publicly available. However, based on the known spectral characteristics of long-chain esters and Guerbet esters, the following can be predicted:[4][6][7]

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: Protons on the carbon adjacent to the carbonyl group of the ester are expected to appear in the range of 2.0-2.2 ppm. Protons on the carbon adjacent to the oxygen of the ester (the CH_2 of the 2-octyldodecyl group) would be shifted downfield to approximately 3.7-4.1 ppm. The remaining aliphatic protons would appear as a complex multiplet in the upfield region.
- ^{13}C NMR: The carbonyl carbon of the ester would be observed in the downfield region of the spectrum. The carbons of the long aliphatic chains would appear in the upfield region.

Infrared (IR) Spectroscopy:

- A strong C=O stretching vibration characteristic of an aliphatic ester is expected in the range of 1750-1737 cm^{-1} .^[7]
- A C-O stretching vibration would be present in the 1300-1000 cm^{-1} region.^[7]
- Strong C-H stretching vibrations from the long alkyl chains will be prominent below 3000 cm^{-1} .

Mass Spectrometry (MS):

- Electron ionization (EI) mass spectrometry of long-chain esters typically shows fragmentation patterns that can help identify the acid and alcohol moieties.^[8]
- Chemical ionization (CI) mass spectrometry, particularly with methane as the reagent gas, is effective for determining the molecular weight of Guerbet esters.^[4]

Biological Activity and Signaling Pathways

Currently, there is no publicly available scientific literature detailing the specific biological activities, mechanisms of action, or involvement in signaling pathways for **2-octyldodecyl heptanoate**. Research into the biological effects of Guerbet esters is an area with potential for future investigation, particularly given their use in topical formulations.

Toxicological Profile

A comprehensive toxicological profile for **2-octyldodecyl heptanoate** is not available in the public domain. However, information on related compounds can provide some insight. The precursor, 2-octyldodecanol, is considered to be of low acute toxicity.^[9] Safety assessments of other stearyl alkanoates used in cosmetics have concluded that they are safe for their intended use.^[5] It is important to note that this information is for related compounds and not for **2-octyldodecyl heptanoate** itself. A thorough safety assessment would require specific toxicological studies on this compound.

Applications

The primary application of **2-octyldodecyl heptanoate** is in the cosmetics industry, where it functions as an emollient and skin-conditioning agent.[10] Its properties make it suitable for use in a variety of skincare and haircare products.

Application Workflow in Cosmetics Formulation:



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Caption: Workflow of **2-Octyldodecyl heptanoate** in cosmetic applications.

Conclusion

2-Octyldodecyl heptanoate is a Guerbet ester with well-defined physicochemical properties that make it a valuable ingredient in the cosmetics industry. While its synthesis follows established principles of esterification, a significant lack of publicly available data exists regarding its detailed spectroscopic characterization, biological activity, and specific toxicological profile. This presents an opportunity for further research to fully elucidate the properties and potential applications of this compound, particularly for those in drug development and advanced materials science. Researchers are encouraged to perform specific analytical and toxicological studies to build upon the foundational information presented in this guide.

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